

Physical properties of 3,3-Diethoxy-1-propyne (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Diethoxy-1-propyne

Cat. No.: B167727

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Technical Guide: Physicochemical Properties of 3,3-Diethoxy-1-propyne

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Diethoxy-1-propyne, also known by its synonym propargylaldehyde diethyl acetal, is a versatile bifunctional three-carbon building block in organic synthesis.^[1] Its utility in the formation of complex molecular architectures, such as conjugated diynes and enynes, makes it a compound of significant interest for the pharmaceutical and agrochemical industries.^{[1][2]} This technical guide provides an in-depth overview of its key physical properties, namely its boiling point and density, supported by available data and general experimental methodologies.

Core Physical Properties

The physical characteristics of **3,3-Diethoxy-1-propyne** are crucial for its handling, storage, and application in synthetic chemistry. The compound is typically a clear, colorless to pale yellow liquid.^{[1][2]}

Data Presentation

A summary of the key physical properties for **3,3-Diethoxy-1-propyne** is presented in the table below for ease of reference and comparison.

Property	Value	Conditions
Boiling Point	138-139.5 °C	at standard atmospheric pressure
Density	0.894 g/mL	at 25 °C

Note: The presented data is consistent across multiple chemical suppliers and databases.[\[2\]](#)[\[3\]](#)
[\[4\]](#)

Experimental Protocols

While specific experimental documentation for the determination of these properties for **3,3-Diethoxy-1-propyne** is not detailed in the readily available literature, standard methodologies for determining the boiling point and density of a liquid organic compound are well-established.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a compound like **3,3-Diethoxy-1-propyne**, the boiling point is typically determined using one of the following methods:

- Simple Distillation: A sample of the compound is heated in a distillation apparatus at atmospheric pressure. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. The purity of the compound, often assessed by Gas Chromatography (GC), is crucial for an accurate determination.[\[2\]](#)
- Micro-Boiling Point Determination: For smaller sample sizes, a Thiele tube or a similar apparatus can be used. A small amount of the liquid is placed in a capillary tube, which is then heated in a controlled manner. The temperature at which a continuous stream of bubbles emerges from the capillary is recorded as the boiling point.

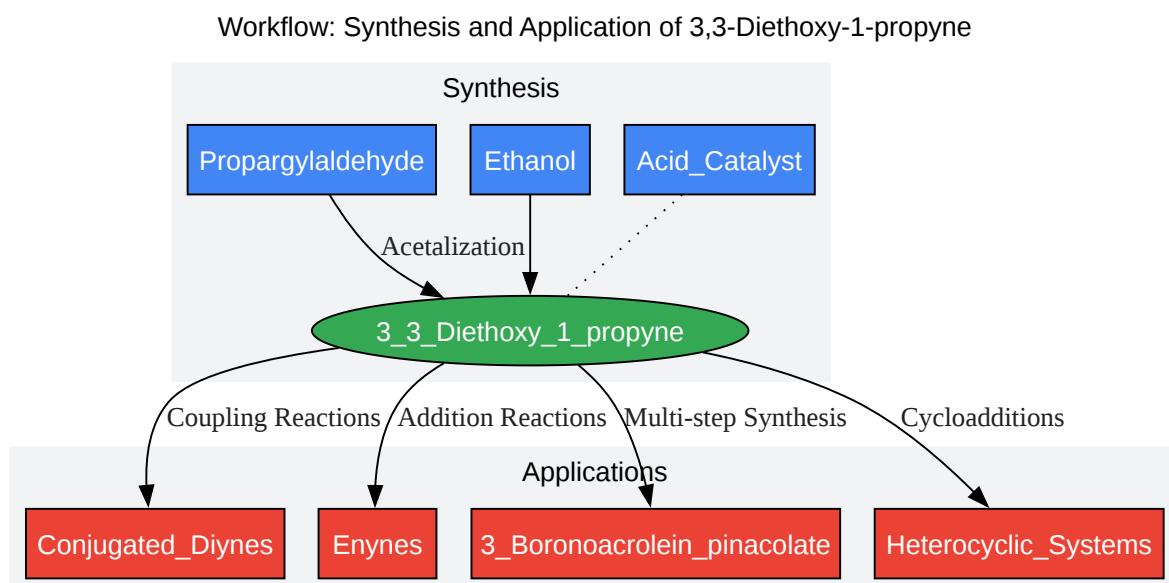
Determination of Density

Density is the mass of a substance per unit volume. The density of a liquid is commonly determined using the following techniques:

- Pycnometer Method: A pycnometer, a flask with a specific, accurately known volume, is weighed empty, then filled with the liquid, and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature of the sample is critical and is typically controlled using a water bath.
- Hydrometer: A hydrometer is an instrument used to measure the specific gravity (or relative density) of liquids. The liquid is placed in a tall cylinder, and the hydrometer is gently lowered into the liquid until it floats freely. The density is read directly from the scale on the hydrometer stem at the point where the surface of the liquid touches the stem.

Visualization of Synthetic Utility

The following diagram illustrates a generalized workflow for the synthesis and subsequent application of **3,3-Diethoxy-1-propyne** in the preparation of more complex chemical entities.



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Caption: Synthetic workflow of **3,3-Diethoxy-1-propyne** and its applications.

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- To cite this document: BenchChem. [Physical properties of 3,3-Diethoxy-1-propyne (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b167727#physical-properties-of-3-3-diethoxy-1-propyne-boiling-point-density>

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